

# Application Notes and Protocols: Nucleophilic Substitution Reactions of 3-Bromopiperidin-2-one

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## Compound of Interest

Compound Name: **3-Bromopiperidin-2-one**

Cat. No.: **B1266126**

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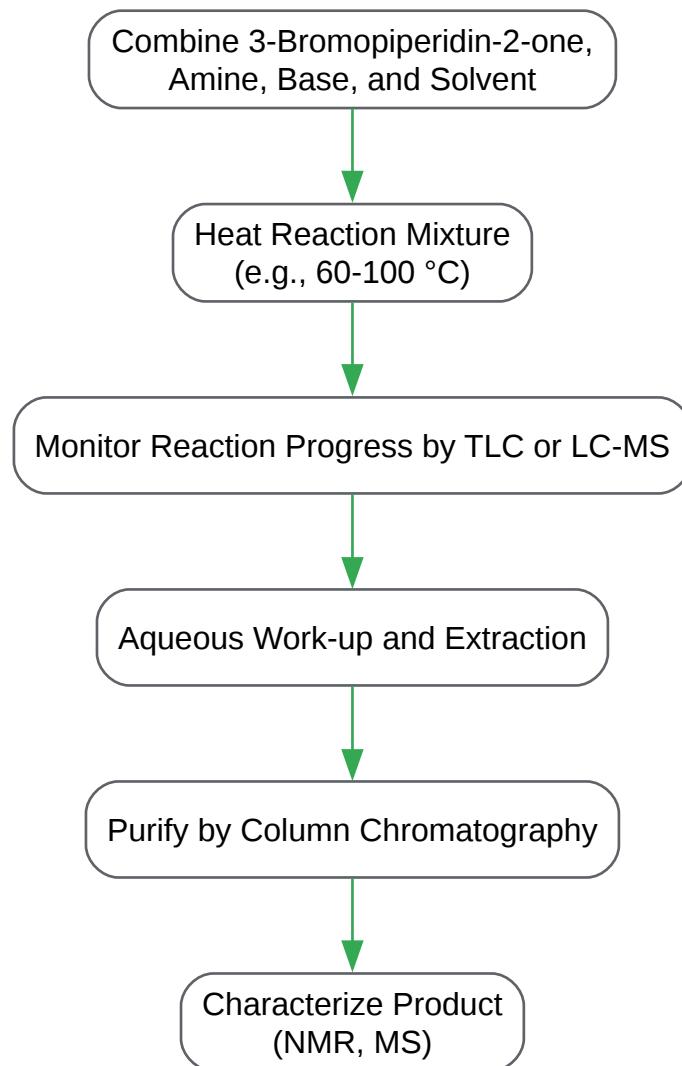
## Introduction

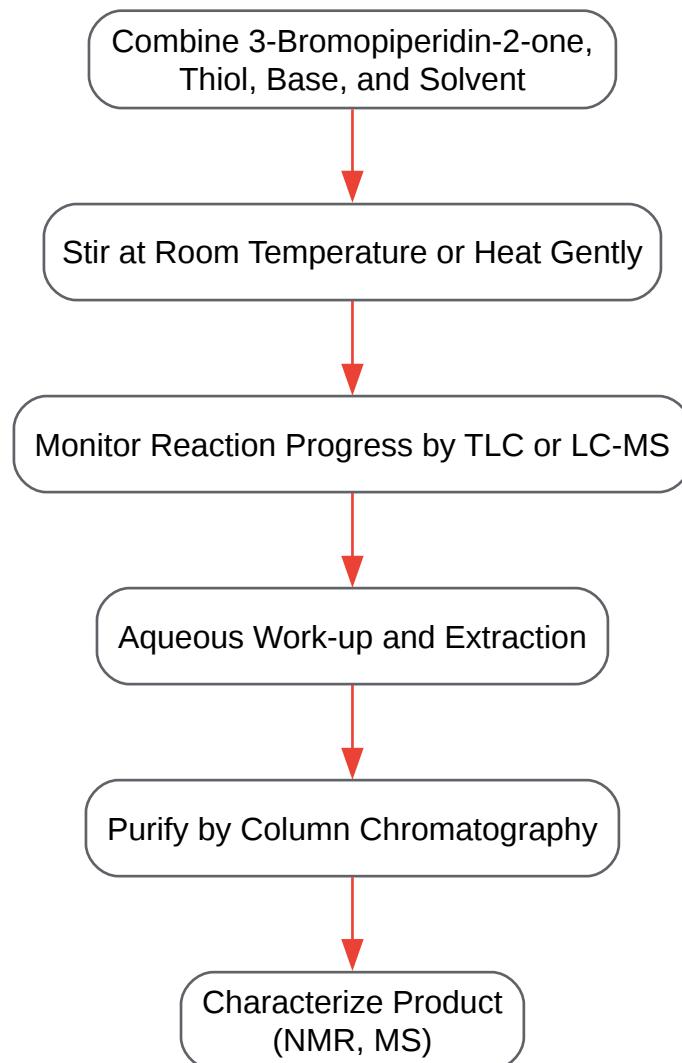
**3-Bromopiperidin-2-one** is a valuable synthetic intermediate in medicinal chemistry and drug discovery. As an  $\alpha$ -halo lactam, the bromine atom at the 3-position is susceptible to displacement by a variety of nucleophiles, providing a versatile platform for the synthesis of diverse 3-substituted piperidin-2-one derivatives. These derivatives are key structural motifs in a range of biologically active compounds. This document provides detailed application notes and protocols for conducting nucleophilic substitution reactions on **3-Bromopiperidin-2-one**, intended to guide researchers in the development of novel chemical entities.

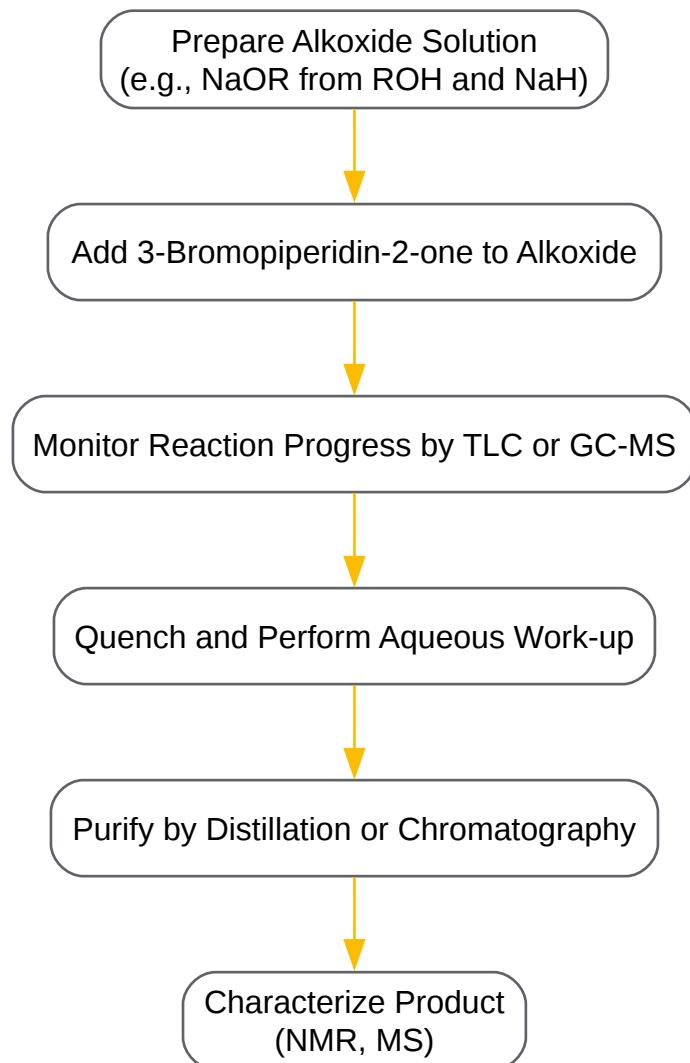
The reactivity of **3-Bromopiperidin-2-one** is primarily governed by the electrophilic nature of the carbon atom bonded to the bromine. The adjacent electron-withdrawing carbonyl group enhances this electrophilicity, facilitating nucleophilic attack. Common nucleophiles employed in these reactions include amines, thiols, and alkoxides, leading to the formation of 3-amino-, 3-thio-, and 3-alkoxy-piperidin-2-one derivatives, respectively. The reaction mechanism is typically a bimolecular nucleophilic substitution ( $SN_2$ ), which involves a backside attack by the nucleophile, leading to an inversion of stereochemistry if the starting material is chiral.

## General Reaction Scheme

The general transformation for the nucleophilic substitution of **3-Bromopiperidin-2-one** can be depicted as follows:







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